

Technical Guide: Solubility Profile & Solvent Selection for 2-Iodo-4-isopropylaniline

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Compound of Interest

Compound Name: 2-Iodo-4-isopropylaniline

CAS No.: 76842-15-4

Cat. No.: B1315263

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Part 1: Executive Summary & Compound Identity[1]

2-Iodo-4-isopropylaniline (CAS 76842-15-4) is a critical halogenated aniline intermediate, primarily utilized in the synthesis of agrochemicals and pharmaceutical scaffolds via cross-coupling reactions (e.g., Buchwald-Hartwig, Suzuki-Miyaura).[1]

Understanding its solubility profile is essential for optimizing reaction yields and purification efficiency. Unlike simple aniline, the presence of a bulky isopropyl group at the para position and a heavy iodine atom at the ortho position significantly alters its physicochemical behavior, enhancing lipophilicity while retaining amine functionality.

Compound Snapshot

Property	Detail
CAS Number	76842-15-4
IUPAC Name	2-iodo-4-(propan-2-yl)aniline
Molecular Formula	C ₉ H ₁₂ IN
Molecular Weight	261.10 g/mol
Physical State	Viscous liquid or low-melting solid (Ambient)
Storage	2-8°C, Protect from light (Iodine-labile), Inert atmosphere

Part 2: Solubility Profile & Mechanistic Analysis

Theoretical Grounding: The Structure-Solubility Relationship

The solubility of **2-Iodo-4-isopropylaniline** is governed by three competing structural motifs. Understanding these allows for accurate prediction of solvent behavior even in the absence of empirical data for every solvent system.

- **The Hydrophobic Domain (Dominant):** The 4-isopropyl group and the phenyl ring contribute significant non-polar character.
- **The Polarizable Halogen:** The ortho-iodine atom is large and soft (high polarizability), enhancing solubility in "soft" organic solvents like dichloromethane (DCM) and chloroform.
- **The Hydrogen Bonding Motif:** The primary amine (-NH₂) acts as a hydrogen bond donor/acceptor, providing solubility in protic solvents (alcohols) but is insufficient to solubilize the molecule in water due to the overwhelming hydrophobicity of the rest of the molecule.

Qualitative Solubility Data

The following table summarizes the solubility behavior based on structural analogs (e.g., 2-iodo-4-methylaniline, 4-isopropylaniline) and standard isolation protocols for this class of compounds.

Solvent Class	Specific Solvent	Solubility Rating	Operational Notes
Chlorinated	Dichloromethane (DCM)	High	Excellent for extraction and as a reaction solvent.
Chlorinated	Chloroform (CHCl ₃)	High	Useful for NMR analysis and heavy organic synthesis.
Esters	Ethyl Acetate (EtOAc)	High	Primary solvent for extraction and chromatography.
Alcohols	Methanol / Ethanol	Moderate - High	Soluble, but may require warming if the compound is solid.
Aromatics	Toluene / Benzene	Moderate	Good for high-temp coupling reactions; solubility increases w/ heat.
Alkanes	Hexanes / Heptane	Low - Moderate	Soluble hot; often precipitates upon cooling (recrystallization).
Polar Aprotic	DMSO / DMF	High	Fully miscible; used for nucleophilic substitution reactions.
Aqueous	Water	Insoluble	Forms a biphasic system; pH adjustment (acidic) can form soluble salts.

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*Critical Insight: While insoluble in neutral water, **2-Iodo-4-isopropylaniline** will dissolve in dilute aqueous acids (e.g., 1M HCl) by forming the anilinium salt. This property is vital for acid-base extraction purification strategies.*

Part 3: Experimental Protocols

Since specific quantitative solubility data (g/L) is rarely published for this intermediate, researchers must often validate solubility in-house. The following Self-Validating Protocol ensures accurate determination.

Protocol 3.1: Gravimetric Solubility Determination (SOP)

Objective: To determine the saturation limit of **2-Iodo-4-isopropylaniline** in a target solvent at 25°C.

Reagents:

- **2-Iodo-4-isopropylaniline** (>95% purity)[1]
- Target Solvent (HPLC Grade)

Workflow:

- Preparation: Weigh 100 mg of the compound into a tared 4 mL glass vial.
- Addition: Add the target solvent in 100 µL increments, vortexing for 30 seconds after each addition.
- Observation: Continue until the solid/oil is fully dissolved and the solution is clear.
- Calculation:

- Saturation Verification (Optional): If high accuracy is needed, add excess solid, stir for 24h, filter the supernatant, evaporate a known volume, and weigh the residue.

Part 4: Application Workflows & Visualization

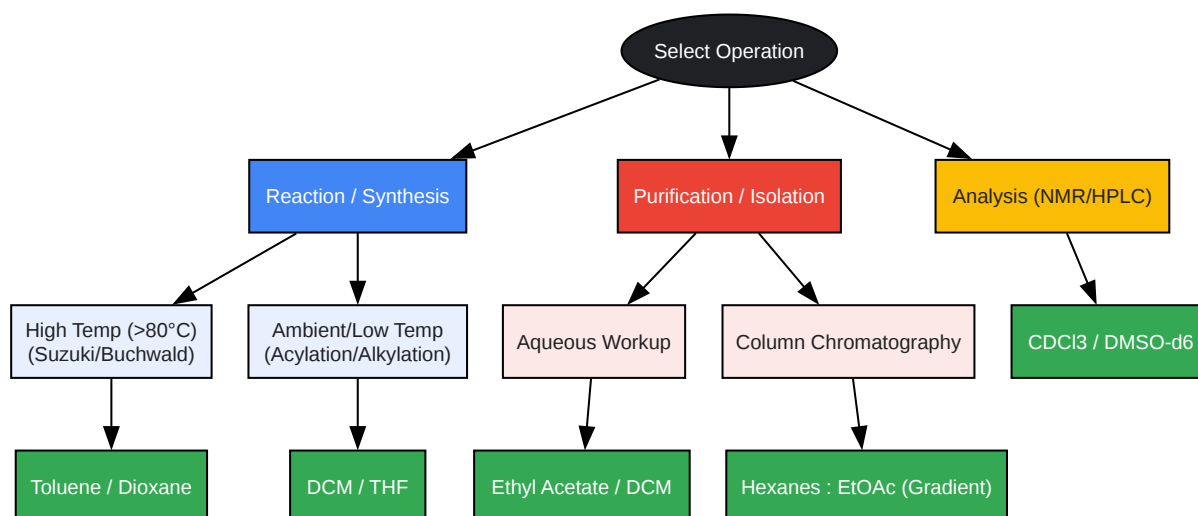
Solvent Selection Logic

The choice of solvent depends heavily on the intended process: Synthesis (Reaction) or Purification (Isolation).

- For Cross-Coupling (Suzuki/Buchwald): Use Toluene or 1,4-Dioxane. These high-boiling non-polar/moderately polar solvents stabilize the catalyst cycle while fully solubilizing the iodo-aniline.
- For Purification (Chromatography): Use a gradient of Hexanes/Ethyl Acetate. The compound is lipophilic enough to stick to silica but elutes easily with small amounts of EtOAc.

Visualization: Solubility Decision Tree

The following diagram illustrates the logical flow for selecting a solvent based on the operational goal.

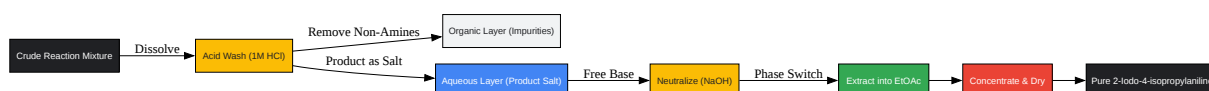


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Figure 1: Solvent selection logic based on experimental intent. Green nodes indicate recommended solvent systems.

Visualization: Purification Workflow

This diagram outlines the standard purification route, highlighting where solubility differences are exploited.



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Figure 2: Acid-Base extraction workflow exploiting the pH-dependent solubility of the aniline moiety.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 12667940, **2-Iodo-4-isopropylaniline**. Retrieved February 11, 2026, from [\[Link\]](#)
- Organic Syntheses (2006). General procedures for purification of iodoanilines. Org. Synth. 2006, 83, 103. Retrieved February 11, 2026, from [\[Link\]](#)

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Sources

- 1. 1352317-80-6, 1-Bromo-2-fluoro-4-methoxy-3-nitrobenzene- AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced

R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]

- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. fluorochem.co.uk \[fluorochem.co.uk\]](#)
- [4. 4-Isopropylaniline, 99% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.ca\]](#)
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